

Establishing a Certified Reference Standard for 2-Hydroxymethylclavam: A Comparative Guide

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Compound of Interest

Compound Name: 2-Hydroxymethylclavam

CAS No.: 66036-39-3

Cat. No.: B1229060

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison between a newly established Certified Reference Standard (CRS) for **2-Hydroxymethylclavam** and a typical qualified in-house standard. The objective is to highlight the critical differences in characterization, purity, and stability, underscoring the importance of a CRS for accurate analytical measurements and regulatory compliance in drug development. All experimental data are presented to support the superior quality of the CRS.

Comparative Analysis of 2-Hydroxymethylclavam Standards

A Certified Reference Standard undergoes rigorous testing and characterization to ensure its suitability for use as a calibration standard in quantitative and qualitative analyses. The following tables summarize the comparative data between our **2-Hydroxymethylclavam** CRS and a representative qualified in-house standard.

Table 1: Comparison of Purity and Identity

Parameter	Certified Reference Standard (CRS)	Qualified In-house Standard	Method
Purity (by HPLC-UV)	99.8%	98.5%	HPLC-UV (210 nm)
Identity Confirmation	Confirmed by ¹ H NMR, ¹³ C NMR, MS, IR	Confirmed by MS	Spectroscopy
Water Content (Karl Fischer)	0.15%	0.8%	Karl Fischer Titration
Residual Solvents	<0.05%	<0.5%	Headspace GC-MS
Total Impurities	<0.2%	<1.5%	HPLC-UV

Table 2: Impurity Profile by LC-MS

Impurity	Certified Reference Standard (CRS)	Qualified In-house Standard
Clavulanic Acid	0.05%	0.3%
Unknown Impurity 1 (m/z 158)	Not Detected	0.25%
Unknown Impurity 2 (m/z 174)	0.03%	0.4%
Degradation Product 1	<0.02%	0.15%

Table 3: Stability Study Summary (Stored at 2-8°C)

Time Point	Certified Reference Standard (CRS) Purity	Qualified In-house Standard Purity
Initial	99.8%	98.5%
3 Months	99.8%	98.2%
6 Months	99.7%	97.9%
12 Months	99.7%	97.5%

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

High-Performance Liquid Chromatography (HPLC-UV) for Purity Assessment

- Instrumentation: Agilent 1260 Infinity II LC System with Diode Array Detector.
- Column: Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Samples were dissolved in Mobile Phase A to a final concentration of 1 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Impurity Profiling

- Instrumentation: Waters ACQUITY UPLC I-Class System coupled to a Xevo G2-XS QToF Mass Spectrometer.
- Column: ACQUITY UPLC HSS T3, 2.1 x 100 mm, 1.8 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.

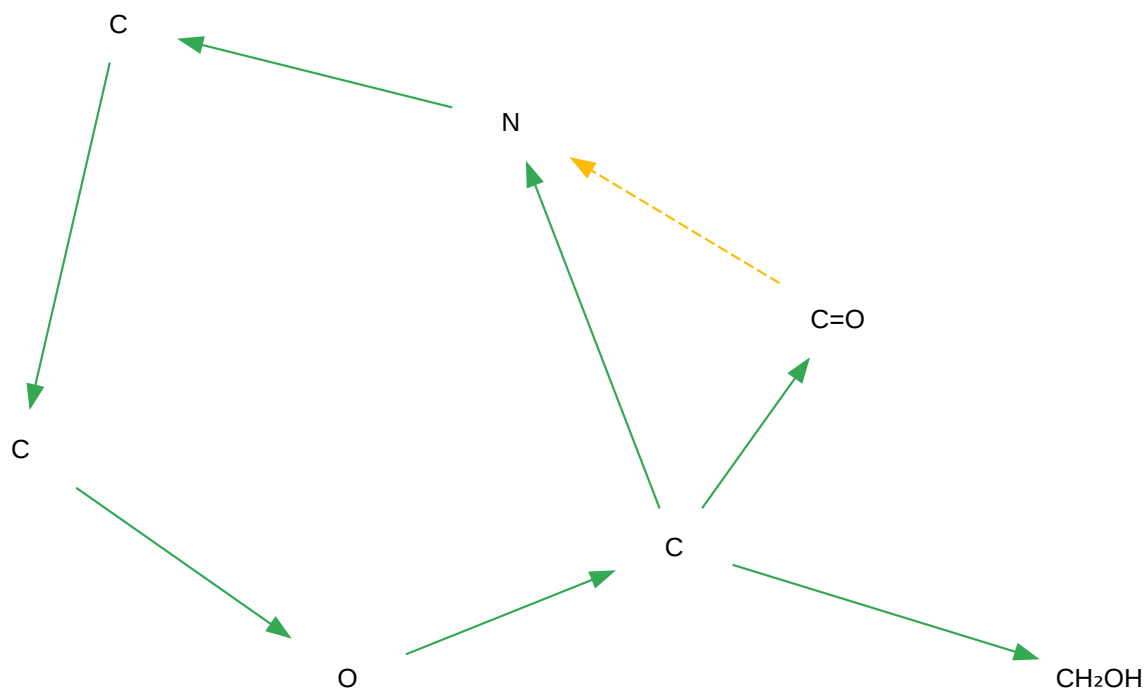
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 2% B to 80% B over 10 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Ionization Mode: Electrospray Ionization (ESI) Positive.
- Mass Range: m/z 50-1000.

Quantitative NMR (qNMR) for Assay Determination

- Instrumentation: Bruker Avance III HD 600 MHz Spectrometer.
- Internal Standard: Maleic Acid (Certified Reference Material).
- Solvent: D₂O.
- Method: A known mass of the **2-Hydroxymethylclavam** standard and the internal standard were accurately weighed and dissolved in D₂O. The ¹H NMR spectrum was acquired with a sufficient relaxation delay to ensure quantitative signals. The assay was calculated by comparing the integral of a characteristic proton signal of **2-Hydroxymethylclavam** with the integral of the vinylic proton signal of maleic acid.

Visualizations

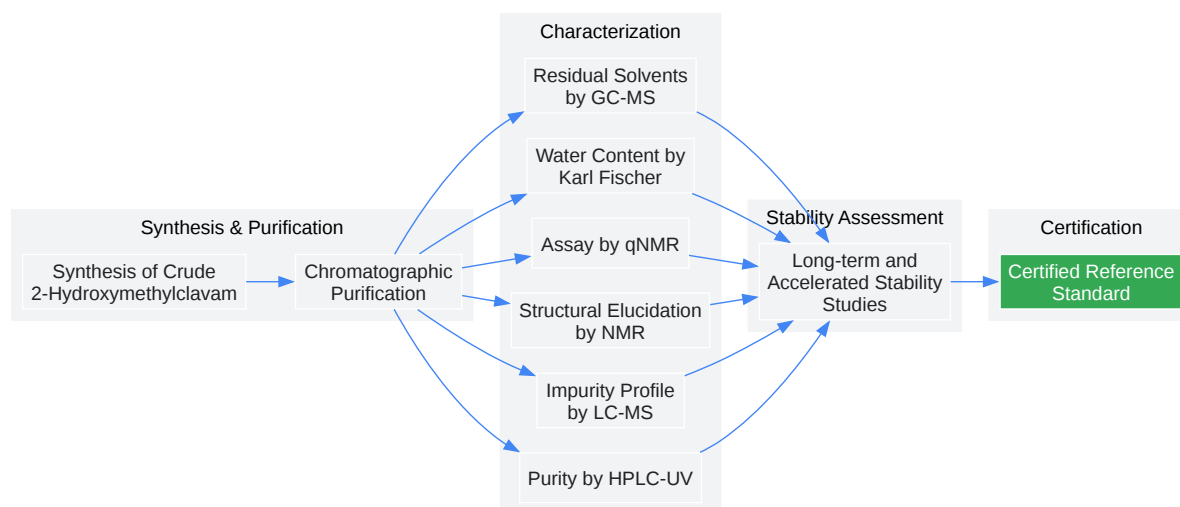
Chemical Structure of 2-Hydroxymethylclavam



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Caption: Chemical structure of **2-Hydroxymethylclavam**.

Workflow for Certification of 2-Hydroxymethylclavam Reference Standard



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Caption: Workflow for the certification of **2-Hydroxymethylclavam** CRS.

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